

# Application Notes and Protocols: Investigating FAK Signaling Using Effusanin B

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## Compound of Interest

Compound Name: *Effusanin B*

Cat. No.: *B15580916*

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## Introduction

**Effusanin B**, a diterpenoid compound, has demonstrated significant potential in cancer research, particularly in the investigation of Focal Adhesion Kinase (FAK) signaling pathways. [1] FAK is a non-receptor tyrosine kinase that plays a pivotal role in cell adhesion, proliferation, migration, and survival, making it a critical target in oncology drug development. Overexpression and hyperactivation of FAK are commonly observed in various human cancers. [1] **Effusanin B** has been shown to inhibit the proliferation and migration of non-small-cell lung cancer (NSCLC) cells, specifically A549 cells, by affecting the FAK and STAT3 signaling pathways. [1] This document provides detailed application notes and experimental protocols for utilizing **Effusanin B** as a tool to investigate FAK signaling.

## Data Presentation

The following tables summarize the quantitative data on the effects of **Effusanin B** on A549 cells.

Table 1: Cytotoxicity of **Effusanin B** in A549 Cells

Compound	IC50 (μM)
Effusanin B	10.7[1]
Etoposide (Positive Control)	16.5[1]

Table 2: Induction of Apoptosis in A549 Cells by **Effusanin B** (48h Treatment)

Effusanin B Concentration (μM)	Percentage of Apoptotic Cells (%)
0 (Control)	9.53[1]
6	49.26[1]
12	76.99[1]
24	92.16[1]

Table 3: Effect of **Effusanin B** on A549 Cell Cycle Distribution (48h Treatment)

Effusanin B Concentration (μM)	G1 Phase (%)	S Phase (%)	G2/M Phase (%)
0 (Control)	65.12	14.57[1]	20.31
6	63.88	17.71[1]	18.41
12	58.11	24.22[1]	17.67
24	52.19	30.89[1]	16.92

Table 4: Inhibition of A549 Cell Migration by **Effusanin B** (48h Treatment)

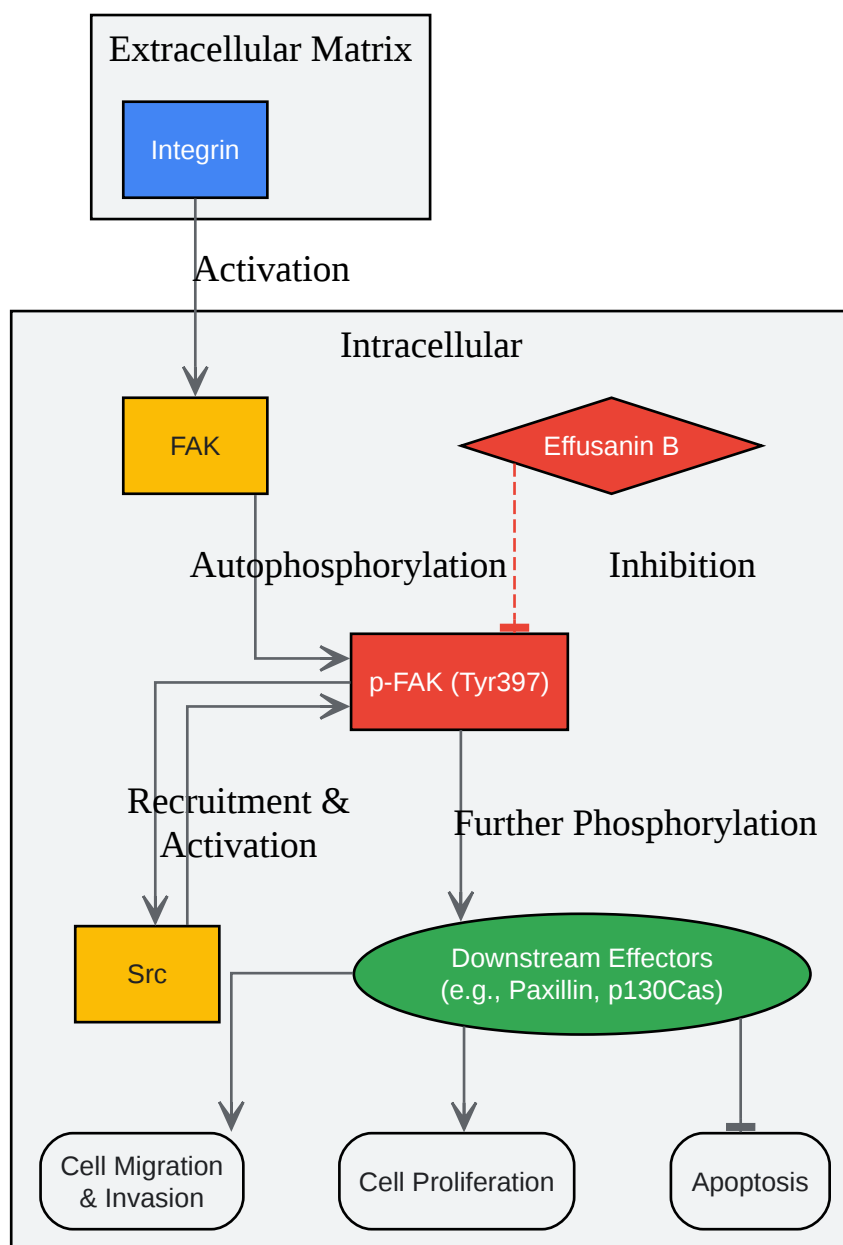
Effusanin B Concentration (μM)	Migration Rate (%)
0 (Control)	72.43[1]
6	43.88[1]
12	24.27[1]
24	14.29[1]

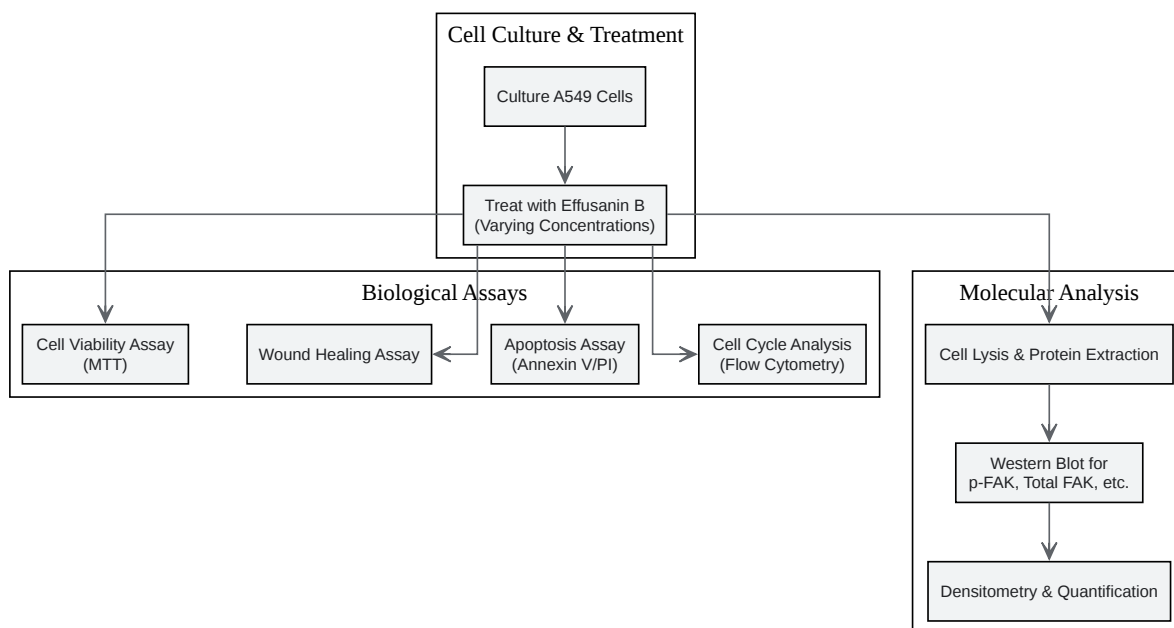
Table 5: Induction of Reactive Oxygen Species (ROS) in A549 Cells by **Effusanin B**

Effusanin B Concentration (μM)	Fold Increase in ROS Levels
12	1.4[1]
24	1.6[1]

## Signaling Pathways and Experimental Workflows

### FAK Signaling Pathway Inhibition by Effusanin B





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## References

- 1. Effusanin B Inhibits Lung Cancer by Prompting Apoptosis and Inhibiting Angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
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